

Essential Safety and Disposal Guide for 18:1 Caproylamine PE

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Compound of Interest

Compound Name: 18:1 Caproylamine PE

Cat. No.: B1502578

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This guide provides crucial safety, handling, and disposal procedures for **18:1 Caproylamine PE** (1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(hexanoylamine)), a phospholipid commonly used in research and development. Adherence to these guidelines is essential for ensuring laboratory safety and regulatory compliance.

I. Product Information and Safety Data

18:1 Caproylamine PE is a hygroscopic powder that is susceptible to oxidation and hydrolysis. [\[1\]](#)[\[2\]](#) Proper storage and handling are critical to maintain its integrity.

Parameter	Value	Source
Chemical Name	1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(hexanoylamine)	[3]
CAS Number	110796-31-1	[1] [4]
Form	Powder	[4]
Storage Temperature	-20°C	[1] [4]
Stability	1 Year at -20°C	[1]
Special Characteristics	Hygroscopic	[1]

II. Handling and Personal Protective Equipment (PPE)

Due to its fine powder form, it is important to minimize dust generation and accumulation.^[5] Appropriate personal protective equipment should be worn at all times when handling this compound.

Recommended PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: A dust mask or respirator should be used if there is a risk of inhaling the powder.

III. Spill and Leak Procedures

In the event of a spill, follow these steps to ensure safe cleanup:

- Evacuate and Ventilate: If a significant amount is spilled, evacuate the immediate area and ensure adequate ventilation.
- Containment: Prevent the powder from spreading.
- Cleanup: For small spills, the material can be collected with a wet cloth or gently swept up to avoid creating dust.^[6] Place the collected material into a suitable, sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with soap and water.

IV. Disposal Protocol

While **18:1 Caproylamine PE** is not classified as a hazardous waste under federal regulations, disposal must comply with all applicable federal, state, and local environmental regulations.^[5]

Step-by-Step Disposal Procedure:

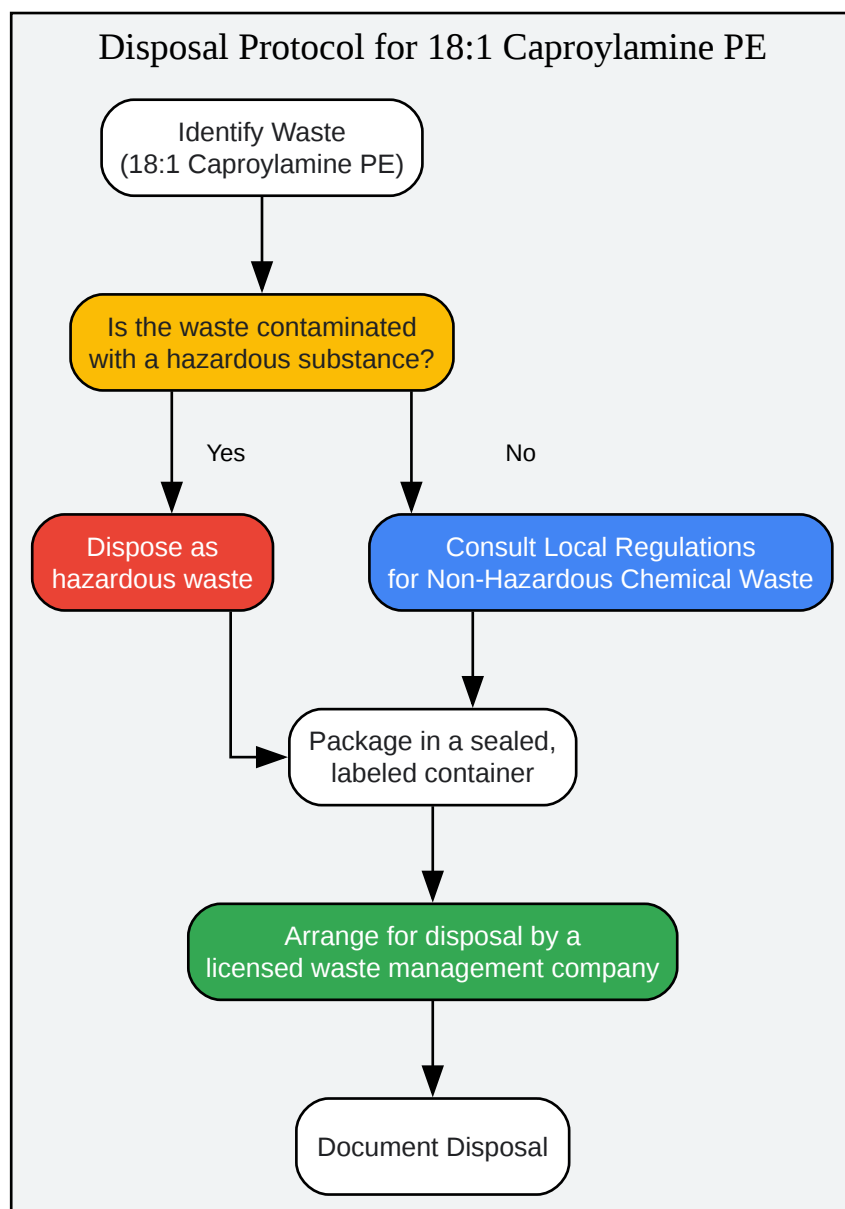
- **Waste Characterization:** Although not federally classified as hazardous, it is the responsibility of the waste generator to determine if any local or state regulations apply.
- **Containerize Waste:** Place the waste **18:1 Caproylamine PE**, including any contaminated materials from spill cleanup, into a clearly labeled, sealed container.
- **Labeling:** The container must be labeled with the full chemical name: "1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(hexanoylamine)" and the CAS number: "110796-31-1".
- **Storage Pending Disposal:** Store the waste container in a designated, secure area away from incompatible materials.
- **Engage a Licensed Waste Hauler:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to arrange for pickup and proper disposal.

Important Considerations:

- Do not dispose of **18:1 Caproylamine PE** down the drain or in the regular trash.
- If the phospholipid is dissolved in an organic solvent, the disposal procedure must also account for the hazards of the solvent.

V. Experimental Workflow: Disposal Logic

The following diagram illustrates the decision-making process for the proper disposal of **18:1 Caproylamine PE**.



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Caption: Logical workflow for the proper disposal of **18:1 Caproylamine PE**.

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